The Critical Role of Impurity Profiling: Understanding Domperidone Impurity F

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Compound of Interest

Compound Name:	*Domperidone Impurity F*
CAS No.:	*1391053-55-6*
Cat. No.:	*B602250*

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Domperidone is a widely used medication for managing nausea and vomiting.[1] As with any active pharmaceutical ingredient (API), its synthesis can result in the formation of impurities.[2] **Domperidone Impurity F**, chemically known as 1,3-Bis[3-[4-(5-chloro-2-oxo-2,3-dihydro-1H-benzimidazol-1-yl)piperidin-1-yl]propyl]-1,3-dihydro-2H-benzimidazol-2-one, is a process-related impurity that must be monitored and controlled within strict limits to ensure the quality and safety of the final drug product.[3][4][5][6] The accurate determination of its LOD and LOQ is therefore paramount.

The International Council for Harmonisation (ICH) provides guidelines for the validation of analytical procedures, defining LOD as the lowest amount of an analyte in a sample that can be detected but not necessarily quantitated as an exact value.[7] The LOQ is the lowest amount of an analyte in a sample that can be quantitatively determined with suitable precision and accuracy.[7]

Primary Method: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

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High-Performance Liquid Chromatography (HPLC) is a cornerstone technique for impurity profiling in the pharmaceutical industry due to its sensitivity and resolving power.[2] A validated HPLC method coupled with a UV detector is a robust and widely accepted approach for quantifying Domperidone and its impurities.

Rationale for Method Selection

An HPLC-UV system offers a balance of sensitivity, specificity, and cost-effectiveness for routine quality control. The choice of a C18 reversed-phase column is standard for separating compounds like Domperidone and its impurities based on their hydrophobicity.[8][9][10] A gradient elution with a mobile phase consisting of an aqueous buffer and an organic modifier (e.g., acetonitrile or methanol) allows for the effective separation of components with varying polarities.[1]

Experimental Protocol: LOD & LOQ Determination for **Domperidone Impurity F** via HPLC-UV

This protocol is designed to be a self-validating system, grounded in the principles of the ICH Q2(R1) guidelines.[7][11][12]

Objective: To determine the LOD and LOQ of **Domperidone Impurity F** using a validated HPLC-UV method.

Materials:

- **Domperidone Impurity F** reference standard
- Domperidone API
- HPLC grade acetonitrile, methanol, and water
- Ammonium acetate or phosphate buffer salts[1][9]
- Volumetric flasks, pipettes, and autosampler vials

Instrumentation:

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- HPLC system with a gradient pump, autosampler, column oven, and UV-Vis detector (e.g., Diode Array Detector).
- Analytical column: C18, 250 mm x 4.6 mm, 5 µm particle size.[8]

Methodology:

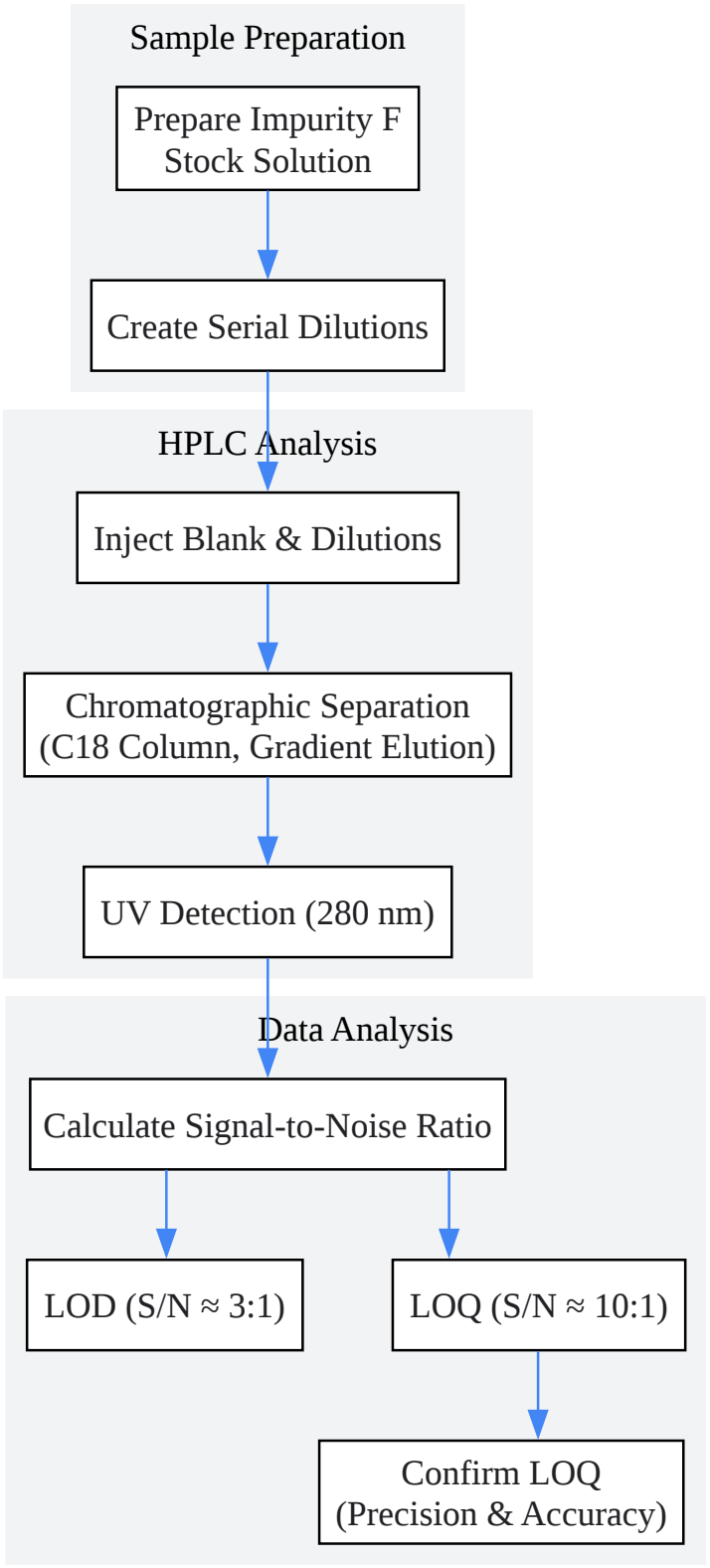
- Standard Solution Preparation:
  - Prepare a stock solution of **Domperidone Impurity F** (e.g., 100 µg/mL) in a suitable solvent like methanol.[8]
  - Perform serial dilutions to prepare a series of working standard solutions with decreasing concentrations (e.g., 10, 5, 2, 1, 0.5, 0.2, 0.1 µg/mL).
- Chromatographic Conditions:
  - Mobile Phase A: 0.06 M ammonium acetate in water.[1]
  - Mobile Phase B: Methanol.[1]
  - Gradient Program: A time-based gradient from a higher proportion of Mobile Phase A to a higher proportion of Mobile Phase B to ensure separation of all components.
  - Flow Rate: 1.0 mL/min.[8]
  - Column Temperature: 40°C.[1]
  - Detection Wavelength: 280 nm.[1]
  - Injection Volume: 10 µL.
- LOD and LOQ Determination (Signal-to-Noise Approach):
  - Inject the blank solution (diluent) multiple times to establish the baseline noise.
  - Inject the serially diluted standard solutions of **Domperidone Impurity F**.

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- Determine the concentration at which the signal-to-noise (S/N) ratio is approximately 3:1 for the LOD.[1][13]
- Determine the concentration at which the S/N ratio is approximately 10:1 for the LOQ.[1][13]

- Confirmation of LOQ:
  - Prepare six independent samples at the determined LOQ concentration.
  - Inject these samples and calculate the precision (%RSD) and accuracy (% recovery). The acceptance criteria are typically an RSD of ≤ 10% and recovery within 80-120%.

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HPLC-UV Workflow for LOD/LOQ Determination

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Alternative Method: Liquid Chromatography-Mass Spectrometry (LC-MS)

For impurities present at very low levels or in complex matrices, Liquid Chromatography-Mass Spectrometry (LC-MS) offers significantly higher sensitivity and selectivity compared to HPLC-UV.[14][15][16]

Rationale for Method Selection

LC-MS combines the separation power of HPLC with the mass analysis capabilities of a mass spectrometer.[17] This allows for the detection and quantification of analytes at much lower concentrations.[15] For impurity analysis, LC-MS/MS (tandem mass spectrometry) is particularly powerful as it provides structural information and enhances selectivity by monitoring specific precursor-to-product ion transitions.[10]

Comparative Advantages and Disadvantages

Feature	HPLC-UV	LC-MS
Sensitivity	Good	Excellent
Specificity	Moderate	Excellent
Cost	Lower	Higher
Complexity	Simpler	More Complex
Matrix Effects	Less prone	More susceptible

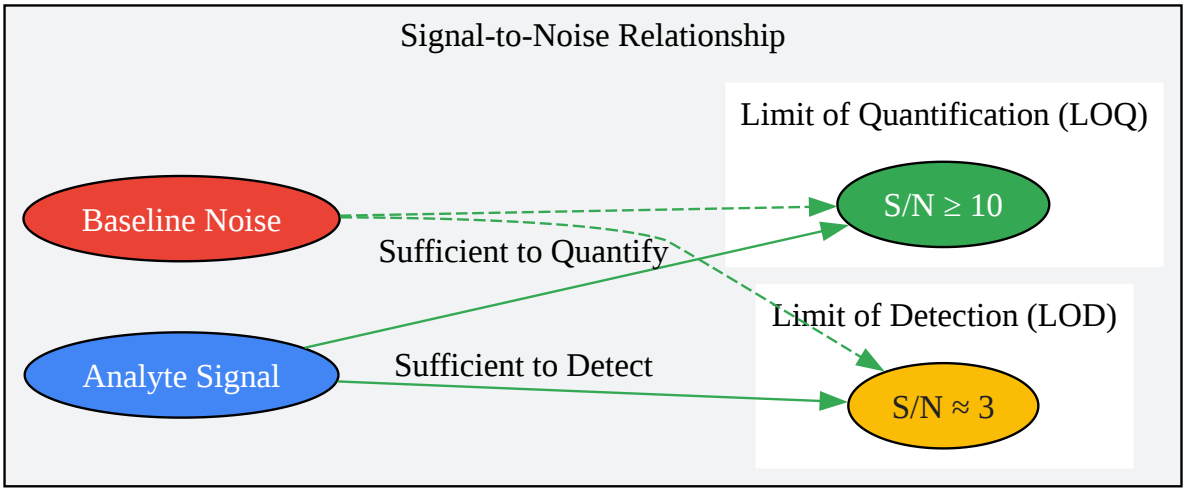
Performance Data Comparison

The following table summarizes typical LOD and LOQ values for Domperidone and its impurities obtained by different analytical techniques. It is important to note that specific values can vary depending on the exact instrumentation and experimental conditions.

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Analyte	Method	LOD	LOQ	Reference
Domperidone	HPLC-UV	4.1 ng/mL	12.6 ng/mL	
Domperidone Malate	HPLC-UV	0.36 µg/mL	1.56 µg/mL	[9]
Domperidone (in plasma)	LC-MS/MS	0.05 ng/mL	0.2 ng/mL	[10]
Domperidone (in plasma)	LC-MS	-	1 ng/mL	[18]
Domperidone (in plasma)	LC-MS/MS	-	3.33 ng/mL	[19]
Domperidone (in plasma)	LC-MS/MS	-	0.101 ng/mL	[20]

Note: Data for **Domperidone Impurity F** specifically is not always publicly available in literature, but the values for the parent compound provide a strong indication of the achievable sensitivity with each technique.



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Conceptual Diagram of LOD and LOQ

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Conclusion and Recommendations

For routine quality control of **Domperidone Impurity F** where the expected impurity levels are well above the detection limits of UV, a validated HPLC-UV method is the most practical and cost-effective approach. It provides reliable and reproducible results that meet regulatory expectations.

However, in situations requiring ultra-trace level detection, such as in early-stage process development, forced degradation studies, or the analysis of leachables and extractables, LC-MS/MS is the superior technique. Its enhanced sensitivity and specificity allow for the confident identification and quantification of impurities at levels that are not achievable with HPLC-UV.

Ultimately, the choice of analytical methodology should be guided by a risk-based assessment considering the specific requirements of the analysis, the expected concentration of the impurity, and the available resources. Both methods, when properly validated according to ICH guidelines, are powerful tools in ensuring the quality and safety of pharmaceutical products.

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